

# Cyclohexanol physical properties and hazards

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## Compound of Interest

Compound Name: Cyclohexanol

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An In-depth Technical Guide to the Physical Properties and Hazards of **Cyclohexanol**

## Abstract

**Cyclohexanol** (CAS No: 108-93-0) is a secondary alcohol of significant industrial importance, primarily serving as a precursor in the production of nylons.[1] This document provides a comprehensive technical overview of its core physical properties, associated hazards, and relevant experimental protocols. It is intended for researchers, scientists, and professionals in drug development who handle or utilize **cyclohexanol** in a laboratory or industrial setting. The guide summarizes quantitative data in tabular format for ease of reference and details methodologies for determining key physical constants.

## Physical and Chemical Properties

**Cyclohexanol** is an organic compound with the formula  $C_6H_{11}OH$ . [1] It exists as a colorless, hygroscopic, and viscous liquid or a deliquescent colorless solid with a characteristic camphor-like odor, which melts near room temperature. [1][2][3] It is soluble in most organic liquids and slightly soluble in water. [2]

## Summary of Physical Properties

The key physical and chemical constants for **cyclohexanol** are summarized in the table below. Values are compiled from various sources and represent a consensus or a range where applicable.



Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>11</sub> OH	[1]
Molecular Weight	100.2 g/mol	[4]
Appearance	Colorless, viscous liquid or sticky solid with a camphor-like odor	[2][3][4]
Density	0.9624 g/mL (at 20°C)	[1][2]
Melting Point	23 to 25.93 °C (73.4 to 78.67 °F)	[1][2][5]
Boiling Point	160.8 to 161.84 °C (321.4 to 323.31 °F)	[1][2][5]
Flash Point	68 °C (154 °F) (Closed Cup)	[2][4]
Water Solubility	3.6 g/100 mL (at 20°C)	[1][2]
Refractive Index	n <sub>20</sub> /D 1.465	[3]

## Hazards and Safety Information

**Cyclohexanol** is a combustible liquid and presents moderate toxicity.[3][6] It is crucial to handle it with appropriate personal protective equipment (PPE) in a well-ventilated area.

## GHS and NFPA 704 Classifications

The hazard classifications provide a standardized summary of the risks associated with **cyclohexanol**.

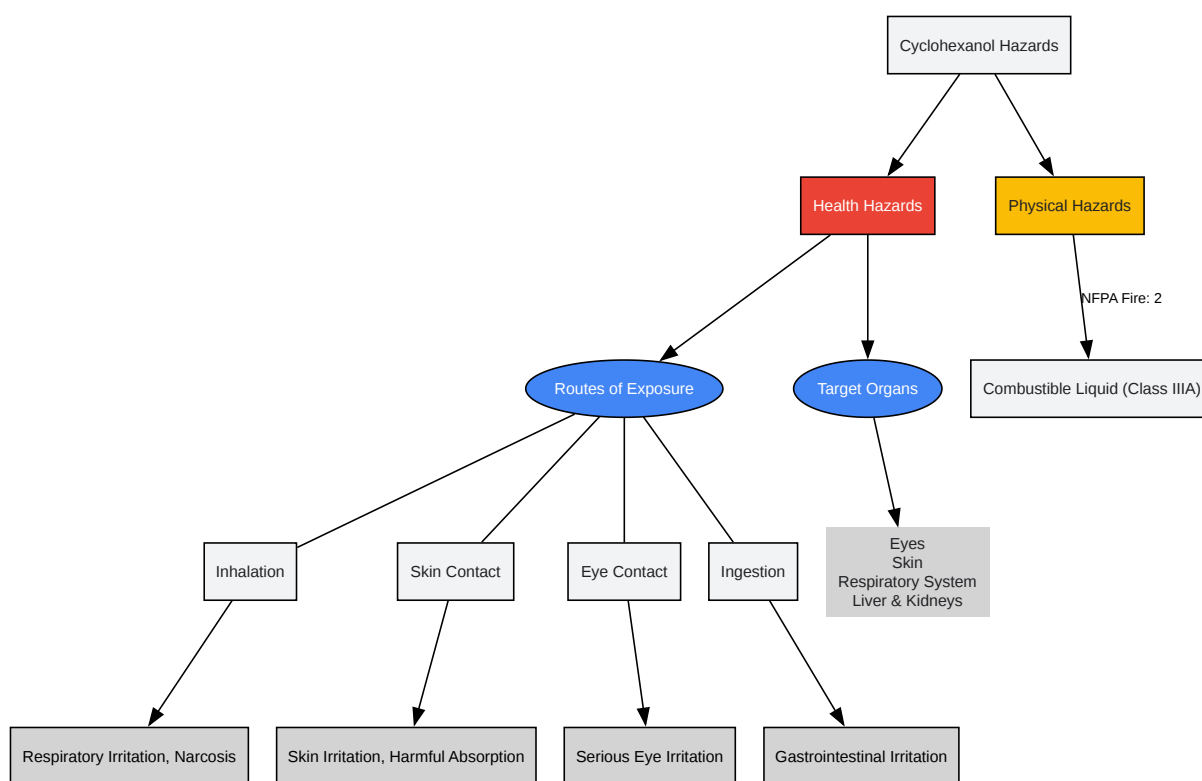
Classification System	Rating	Details	Source(s)
GHS Pictograms	GHS07 (Exclamation Mark)	 alt text	[7]
GHS Signal Word	Warning	[7]	
GHS Hazard Statements	H302+H312+H332, H315, H319, H335	Harmful if swallowed, in contact with skin or if inhaled. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[7]
NFPA 704 Diamond	Health: 1, Flammability: 2, Instability: 0	 alt text Health: Can cause significant irritation. Flammability: Must be moderately heated before ignition can occur. Instability: Normally stable.	[2][8]

## Health Effects and Routes of Exposure

Exposure to **cyclohexanol** can occur via inhalation, skin contact, eye contact, and ingestion, targeting several organ systems.[2][4]

- Inhalation: Breathing vapors can irritate the nose and throat.[6] High concentrations may lead to narcotic effects, including dizziness, headache, nausea, and drowsiness.[2][6]
- Skin Contact: Direct contact can cause skin irritation, redness, and dryness.[2][6]  
**Cyclohexanol** can be absorbed through the skin and is classified as harmful upon dermal contact.[6][7]

- Eye Contact: Causes serious eye irritation, resulting in redness and pain.[2][6][7]
- Ingestion: Harmful if swallowed, potentially causing abdominal pain, nausea, vomiting, and diarrhea.[2][6][7]
- Target Organs: The primary target organs are the eyes, skin, and respiratory system.[4]  
There is also evidence suggesting potential effects on the liver and kidneys with prolonged or high exposure.[6]



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Caption: Logical relationship of **cyclohexanol** hazards.

## Experimental Protocols

Accurate determination of physical properties like melting and boiling points is essential for substance identification and purity assessment.[9]

## Protocol for Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- Melting point apparatus (e.g., Thiele tube or digital device)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Solid **cyclohexanol** sample (ensure it is below its melting point)
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- Sample Preparation: If the **cyclohexanol** is solid, crush a small amount into a fine powder.  
[\[10\]](#)
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to fill it to a height of 1-2 mm.[\[10\]](#) Tap the sealed end gently on a hard surface to pack the sample down.
- Apparatus Setup: Attach the capillary tube to the thermometer, aligning the sample with the thermometer bulb.[\[11\]](#) Insert the assembly into the melting point apparatus.
- Heating: Heat the apparatus. If the approximate melting point is unknown, perform a rapid heating first to find a rough estimate.
- Measurement: Allow the apparatus to cool, then begin heating again slowly, at a rate of 1-2°C per minute, as the temperature approaches the expected melting point.
- Data Recording: Record the temperature at which the first drop of liquid is observed (T1) and the temperature at which the entire sample has melted (T2).[\[10\]](#) The melting point is reported as the range T1-T2.

## Protocol for Boiling Point Determination (Microscale/Siwoloboff Method)

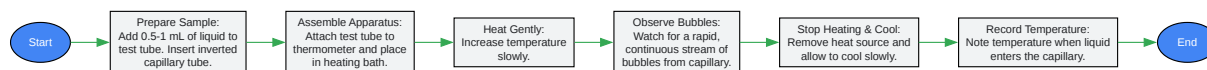
This microscale method is suitable for determining the boiling point of small liquid volumes.<sup>[12]</sup>

### Materials:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (oil bath or heating block)
- Liquid **cyclohexanol** sample

### Procedure:

- Sample Preparation: Add 0.5-1 mL of liquid **cyclohexanol** to the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its sealed end pointing up and the open end submerged in the liquid.<sup>[9][13]</sup>
- Apparatus Assembly: Attach the test tube to a thermometer. The thermometer bulb should be positioned parallel to the liquid surface, not submerged.
- Heating: Immerse the assembly in a heating bath and begin heating gently. As the liquid heats, a stream of air bubbles will be observed escaping from the capillary tube's open end.<sup>[12]</sup>
- Observation: Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary. This indicates that the vapor pressure of the liquid has exceeded the external pressure.<sup>[12]</sup>
- Measurement: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.<sup>[12]</sup> Record this temperature.



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Caption: Experimental workflow for micro boiling point determination.

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